

Personal protective equipment for handling **Fmoc-Phe(2-Br)-OH**

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Compound of Interest

Compound Name: **Fmoc-Phe(2-Br)-OH**

Cat. No.: **B1301975**

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Essential Safety and Handling Guide for **Fmoc-Phe(2-Br)-OH**

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Fmoc-Phe(2-Br)-OH**. The following procedures are designed to ensure personal safety and proper management of this chemical from receipt to disposal.

Chemical and Physical Properties

A summary of the key quantitative data for **Fmoc-Phe(2-Br)-OH** is presented below.

Property	Value
CAS Number	220497-47-2
Molecular Formula	C ₂₄ H ₂₀ BrNO ₄
Molecular Weight	466.32 g/mol
Storage	Store at -20°C for long-term stability. [1]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **Fmoc-Phe(2-Br)-OH**, particularly in its powdered form.

PPE Category	Specific Requirements
Eye and Face Protection	ANSI Z87.1 compliant safety goggles are required to protect against dust particles and splashes. A face shield is recommended when there is a significant splash hazard. ^[2]
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact. Double gloving may be necessary for added protection. Gloves must be inspected before use and removed and replaced immediately after any contact with the compound. ^{[2][3]}
Body Protection	A standard laboratory coat is required to protect skin and clothing. ^[2]
Respiratory Protection	A respirator or dust mask (e.g., N95) is recommended when weighing and handling the solid powder to prevent inhalation. ^[4] All handling of the solid should be performed in a certified chemical fume hood. ^[5]
General Attire	Long pants and closed-toe shoes are minimum attire for working in a laboratory where hazardous materials are present. ^[2]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following step-by-step protocols is essential for the safe handling of **Fmoc-Phe(2-Br)-OH** during common laboratory procedures.

A. Weighing the Solid Compound

- Preparation: Before handling the compound, ensure you are wearing all the required PPE as detailed in the table above.
- Work Area: Conduct all weighing activities inside a certified chemical fume hood to minimize inhalation exposure.
- Handling: Use a spatula to carefully transfer the desired amount of **Fmoc-Phe(2-Br)-OH** from the storage container to a weighing vessel. Avoid creating dust. If any dust is generated, gently clean the area with a damp cloth, which should then be disposed of as chemical waste.
- Storage after Weighing: Securely close the container of **Fmoc-Phe(2-Br)-OH** and return it to the recommended storage condition of -20°C.[1]

B. Preparing a Solution

- Preparation: Wear all required PPE. All work should be performed in a chemical fume hood.
- Solvent Addition: Add the desired solvent to the vessel containing the pre-weighed **Fmoc-Phe(2-Br)-OH**.
- Dissolution: Gently swirl or stir the mixture until the solid is fully dissolved. Avoid splashing.
- Storage of Solution: If the solution is not for immediate use, it should be stored in a tightly sealed container at -20°C for up to one month or at -80°C for up to six months.[1]

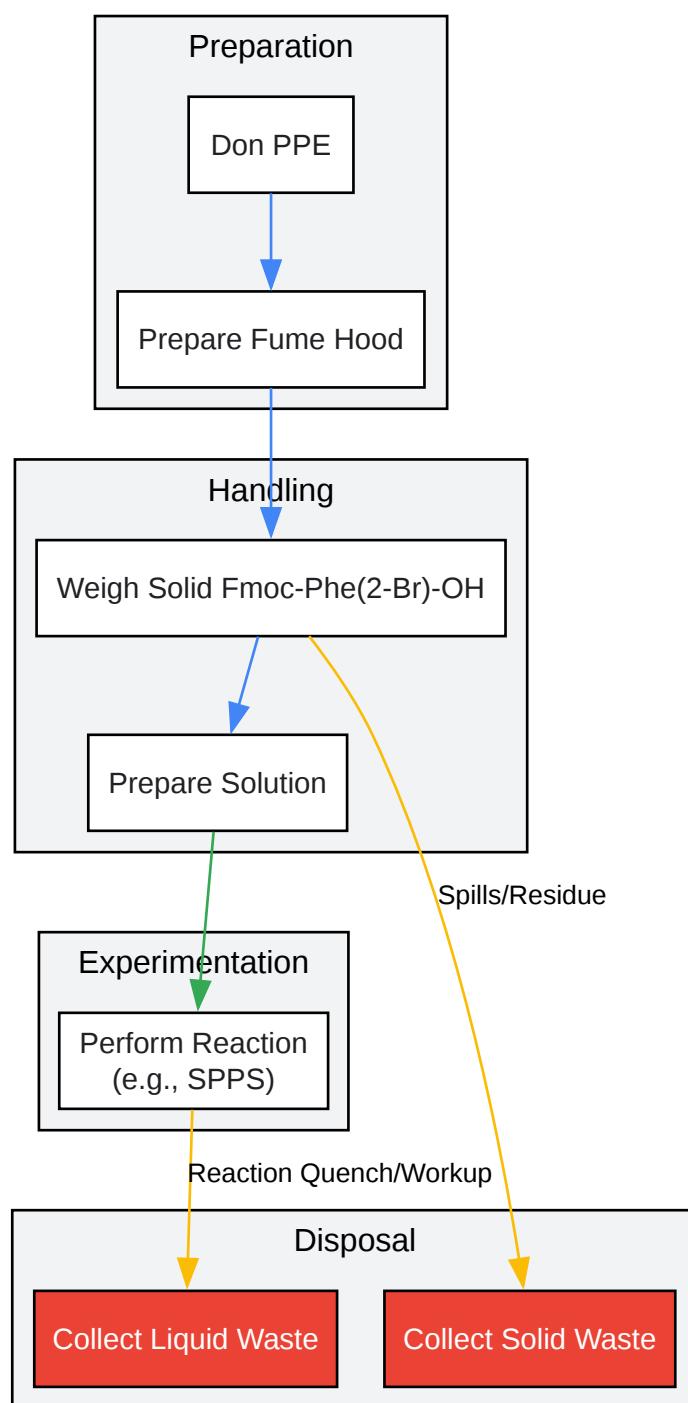
Disposal Plan

Proper disposal of **Fmoc-Phe(2-Br)-OH** and any associated waste is critical to prevent environmental contamination, as similar compounds are known to be harmful to aquatic life with long-lasting effects.

Waste Type	Disposal Procedure
Solid Waste	Collect any spilled solid, unused compound, and contaminated materials (e.g., weigh boats, paper towels) in a clearly labeled, sealed container for hazardous chemical waste. Avoid creating dust during cleanup. [2]
Liquid Waste	All solutions containing Fmoc-Phe(2-Br)-OH, including reaction mixtures and washes, must be collected in a labeled, sealed container for halogenated organic waste. Do not discharge into the environment. [3]
Contaminated Sharps	Any sharps (e.g., needles) contaminated with Fmoc-Phe(2-Br)-OH should be placed in a designated sharps container for hazardous chemical waste.
General Disposal Note	All waste disposal must adhere to local, state, and federal environmental regulations. A common disposal method for such compounds is incineration in a chemical incinerator equipped with an afterburner and scrubber. [2]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **Fmoc-Phe(2-Br)-OH**, from initial preparation to final disposal.

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Caption: Workflow for handling **Fmoc-Phe(2-Br)-OH**.

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